

A Comparative In Vivo Analysis of N-Allylnoriso-LSD and Other Lysergamides

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Compound of Interest

Compound Name: N-Allylnoriso-LSD

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the in vivo effects of **N-Allylnoriso-LSD** (AL-LAD) with other prominent lysergamides, including lysergic acid diethylamide (LSD), 1-propionyl-LSD (1P-LSD), and N-ethyl-6-nor-lysergic acid diethylamide (ETH-LAD). The comparative analysis is supported by experimental data from peer-reviewed studies, with a focus on the head-twitch response (HTR) in mice, a well-established behavioral proxy for 5-HT2A receptor-mediated psychedelic effects in humans.^{[1][2]}

Quantitative Comparison of In Vivo Potency

The following table summarizes the median effective dose (ED₅₀) of various lysergamides for inducing the head-twitch response in mice. A lower ED₅₀ value indicates higher potency.

Lysergamide	ED ₅₀ (nmol/kg)	Molar Mass (g/mol)	Reference(s)
LSD	163.57	323.4	^[3]
AL-LAD	174.9	349.5	^[4]
1P-LSD	349.6	379.5	^[5]
1P-AL-LAD	491	391.5	^[4]
ETH-LAD	Not Reported	337.5	^{[1][6]}

Note on ETH-LAD: While a specific ED₅₀ value for the head-twitch response was not identified in the reviewed literature, studies indicate that ETH-LAD is more potent than LSD in rodent drug discrimination tests (approximately 1.6 to 2.3 times more potent) and exhibits a high affinity for the 5-HT_{2a} receptor, suggesting a high in vivo potency.^{[1][6]}

Experimental Protocols

Head-Twitch Response (HTR) Assay in Mice

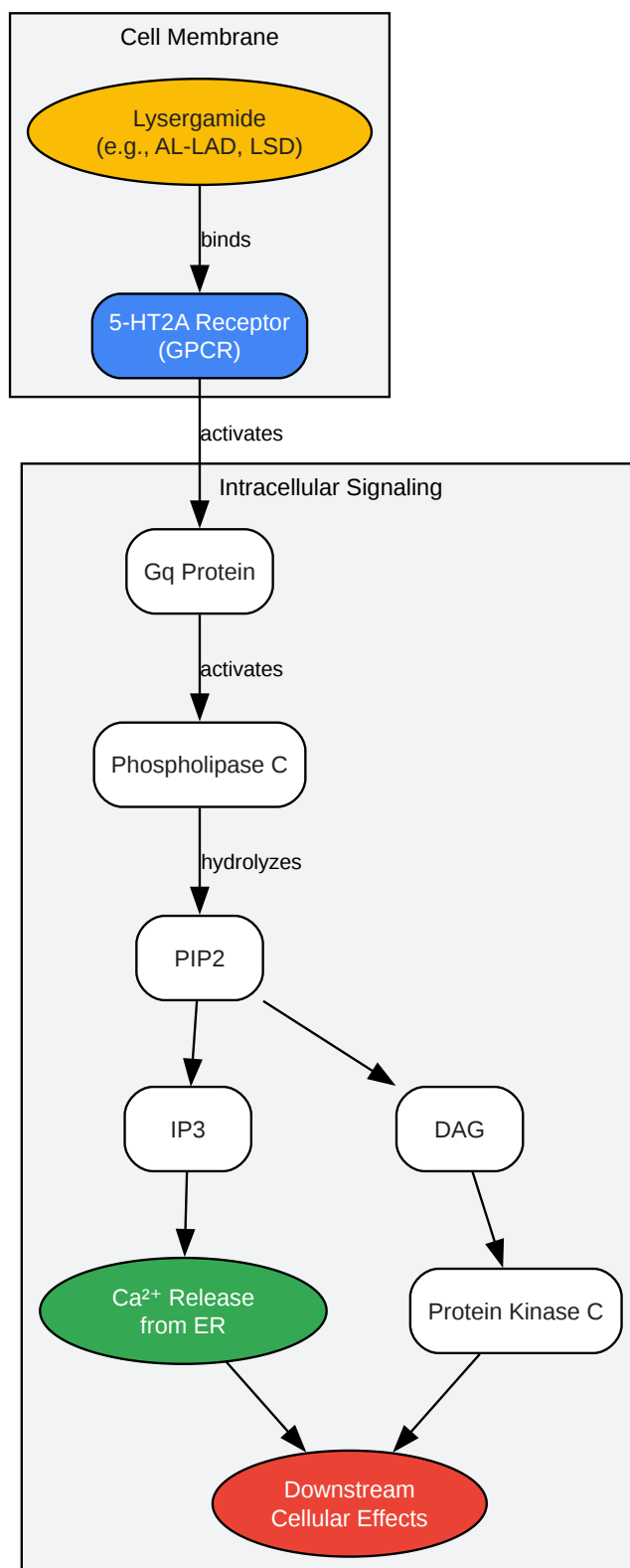
The head-twitch response is a rapid, involuntary rotational head movement induced by the activation of serotonin 5-HT_{2a} receptors.^{[1][2]} It serves as a reliable behavioral model to assess the potential psychedelic-like effects of compounds in rodents.^{[1][2]}

Methodology:

- **Animal Subjects:** Male C57BL/6J mice are commonly used for this assay.^{[7][8][9]}
- **Drug Administration:** The test compounds (lysergamides) are dissolved in a suitable vehicle (e.g., saline) and administered to the mice, typically via intraperitoneal (IP) injection.
- **Observation Period:** Immediately following injection, individual mice are placed in an observation chamber. The frequency of head-twitches is then recorded for a predetermined period, often 30 minutes.
- **Data Recording and Analysis:** Head-twitches can be counted manually by a trained observer or automatically using a magnetometer-based system.^{[8][9]} For the automated system, a small magnet is affixed to the mouse's head, and a surrounding coil detects the rapid head movements. The collected data is used to generate dose-response curves and calculate the ED₅₀ value, which represents the dose required to produce 50% of the maximal response.^[7]
^[8]

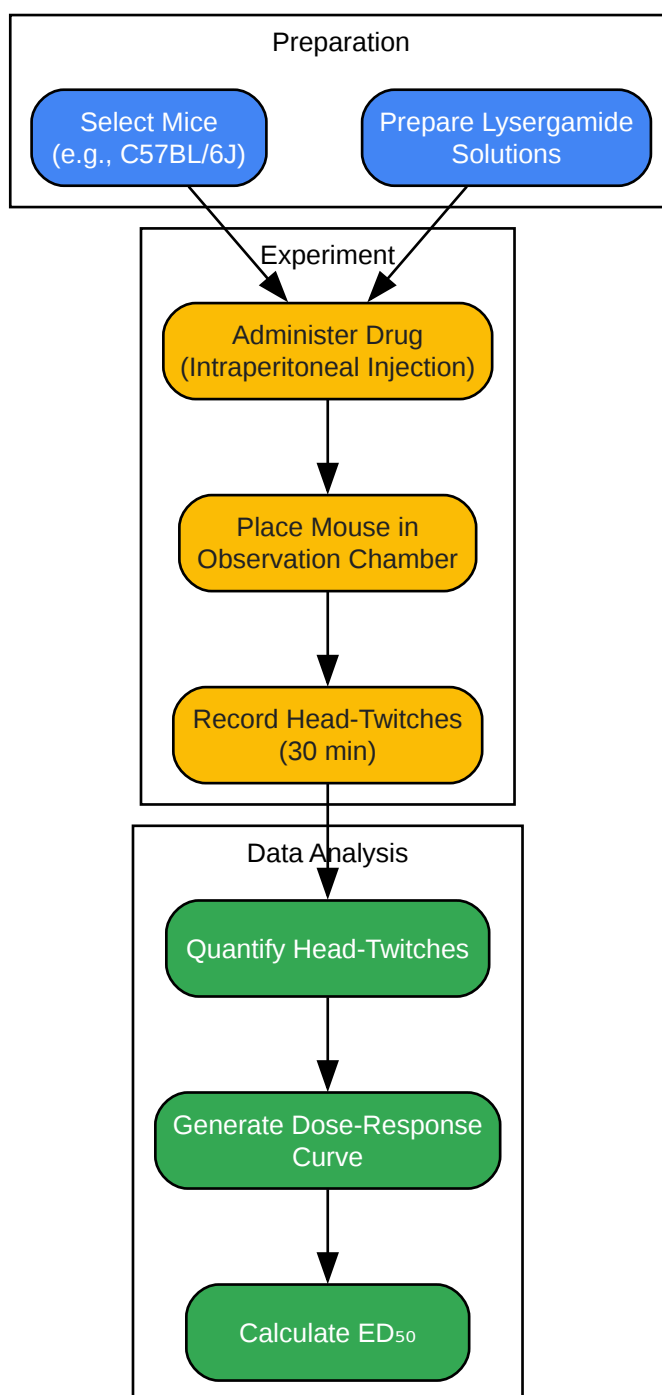
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the primary signaling pathway activated by these lysergamides and a typical workflow for the head-twitch response experiment.



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Caption: 5-HT2A Receptor Signaling Pathway.



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